

Ecotoxicological Profile of Acid Orange 156: A Technical Overview

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Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B15556719

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Disclaimer: Publicly available ecotoxicological data for **Acid Orange 156** (CAS No. 68555-86-2; C.I. **Acid Orange 156**) is limited. This document provides a comprehensive overview based on available information for this specific substance and structurally related compounds, particularly disazo acid dyes. The experimental protocols described are based on internationally recognized guidelines and serve as a reference for potential ecotoxicological testing.

Introduction

Acid Orange 156 is a disazo acid dye.[1][2][3] Azo dyes represent the largest class of synthetic dyes used in various industries, including textiles, paper, and leather.[4] Due to their widespread use, understanding their potential environmental impact is crucial. This guide summarizes the available ecotoxicological information for **Acid Orange 156** and provides a framework for its environmental risk assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Acid Orange 156** is presented in Table 1.

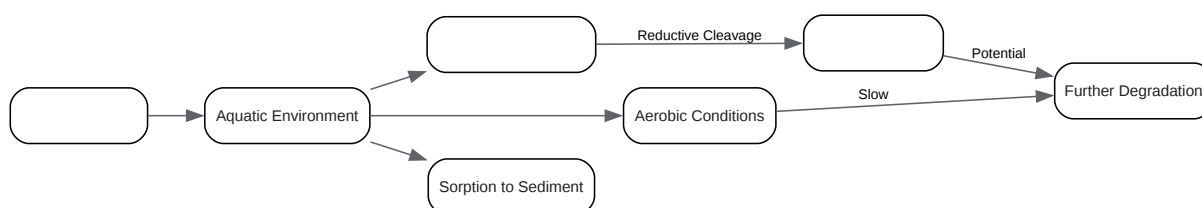
Table 1: Chemical and Physical Properties of **Acid Orange 156**

Property	Value	Reference
CAS Number	68555-86-2	[5]
Chemical Class	Disazo Acid Dye	[1][2][3]
Molecular Formula	C ₂₁ H ₁₉ N ₄ NaO ₅ S	[2]
Molecular Weight	462.46 g/mol	[2]
Appearance	Orange Powder	[1]
Solubility	Soluble in water	[1]

Environmental Fate and Behavior

The environmental fate of azo dyes is influenced by their chemical structure and environmental conditions. While specific data for **Acid Orange 156** is scarce, general characteristics of acid azo dyes can be considered.

- Persistence: Azo dyes are generally resistant to abiotic degradation.[4]
- Biodegradation: Under anaerobic conditions, the azo bond (-N=N-) can be reductively cleaved by microorganisms, leading to the formation of aromatic amines, which may be more toxic and persistent than the parent dye.[4] Aerobic degradation of the resulting aromatic amines is variable.
- Bioaccumulation: Due to their water solubility, acid azo dyes are generally expected to have a low potential for bioaccumulation in aquatic organisms.[6]



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Figure 1: Conceptual workflow of the environmental fate of azo dyes like **Acid Orange 156**.

Ecotoxicological Information

Specific quantitative ecotoxicity data (e.g., LC50, EC50) for **Acid Orange 156** are not readily available in the public domain. However, a screening assessment of aromatic azo and benzidine-based substances by the Government of Canada provides valuable insights into the potential toxicity of this class of compounds.^[6]

According to this assessment, disazo acid dyes, the group to which **Acid Orange 156** belongs, exhibit the highest aquatic toxicity among the azo acid dyes, with effects observed at concentrations below 10 mg/L.^{[6][7]}

Table 2: Summary of Aquatic Toxicity for Disazo Acid Dyes (General Class)

Trophic Level	Endpoint	Toxicity Level	Reference
Aquatic Organisms	Effects	< 10 mg/L	^{[6][7]}

Experimental Protocols for Ecotoxicity Testing

Standardized test guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the ecotoxicity of chemicals. The following sections describe the general methodologies for key aquatic toxicity tests that would be relevant for evaluating **Acid Orange 156**.

Acute Toxicity Test with Fish

This test evaluates the short-term lethal effects of a substance on fish.

- Test Guideline: OECD Test Guideline 203, "Fish, Acute Toxicity Test".
- Test Organism: A standardized fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- Methodology:

- Range-finding test: A preliminary test to determine the range of concentrations for the definitive test.
- Definitive test: Fish are exposed to a series of concentrations of the test substance in a geometric series for 96 hours. A control group (no test substance) is run in parallel.
- Observations: Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (Lethal Concentration 50%), the concentration that is lethal to 50% of the test organisms, is calculated.

Acute Immobilisation Test with *Daphnia* sp.

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Test Guideline: OECD Test Guideline 202, "Daphnia sp. Acute Immobilisation Test".
- Test Organism: *Daphnia magna* or a similar cladoceran species.
- Methodology:
 - Test setup: *Daphnia* (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
 - Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
 - Endpoint: The EC50 (Effective Concentration 50%), the concentration that causes immobilization in 50% of the daphnids, is determined.

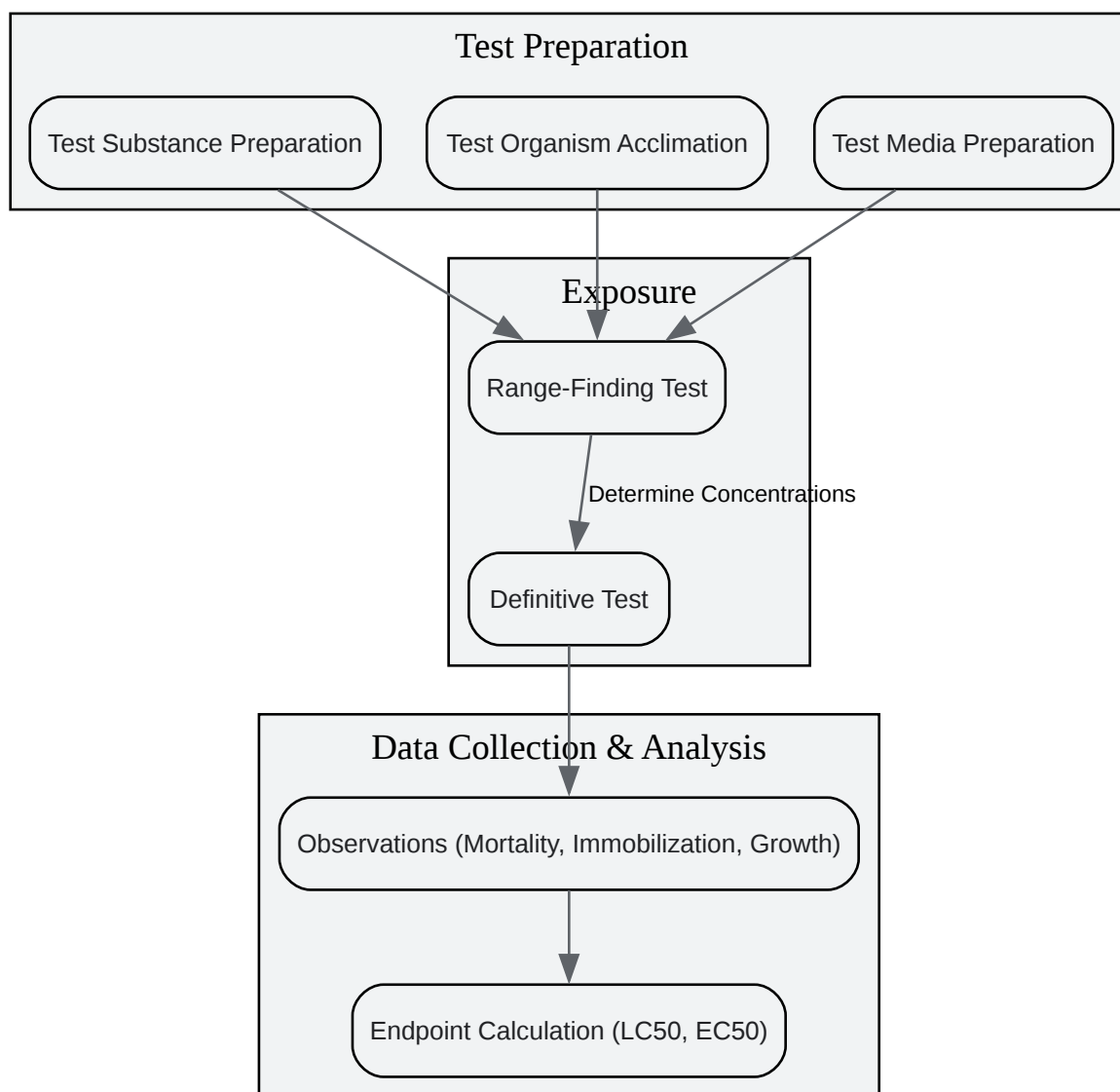
Alga, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater algae.

- Test Guideline: OECD Test Guideline 201, "Freshwater Alga and Cyanobacteria, Growth Inhibition Test".
- Test Organism: A rapidly growing green alga, such as *Raphidocelis subcapitata*.

- Methodology:

- Exposure: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a period of 72 hours.
- Growth Measurement: Algal growth is measured at 24, 48, and 72 hours using methods such as cell counts or spectrophotometric measurements.
- Endpoint: The EC50, the concentration that causes a 50% reduction in either the growth rate (ErC50) or the yield (EyC50), is calculated.



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Figure 2: General experimental workflow for aquatic ecotoxicity testing.

Hazard Classification and Safety

Safety Data Sheets (SDS) for **Acid Orange 156** indicate that it is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[8] While specific environmental hazard classifications are not consistently reported, the general toxicity profile of disazo acid dyes suggests a potential for aquatic toxicity.

Conclusion

The ecotoxicological profile of **Acid Orange 156** is not well-documented in publicly accessible literature. Based on its classification as a disazo acid dye, it can be inferred that the substance may pose a risk to aquatic organisms, with potential effects at concentrations below 10 mg/L.[6] [7] To conduct a thorough environmental risk assessment, empirical data from standardized ecotoxicity tests on fish, invertebrates, and algae are necessary. The experimental protocols outlined in this guide provide a framework for generating such data. Given the data gaps, a precautionary approach is recommended when handling and disposing of **Acid Orange 156** to minimize environmental release.

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